

Application Notes and Protocols for UR778Br in High-Throughput Screening Assays

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Compound of Interest

Compound Name: UR778Br
Cat. No.: B15579483

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The Urokinase-type Plasminogen Activator Receptor (uPAR) is a key player in extracellular matrix remodeling and cell signaling. It is a glycosylphosphatidylinositol (GPI)-anchored protein that binds with high affinity to the urokinase-type plasminogen activator (uPA). The interaction between uPA and uPAR initiates a proteolytic cascade that is crucial for cell migration, invasion, and tissue remodeling. Dysregulation of the uPA/uPAR system is implicated in the progression of various diseases, including cancer, making it an attractive therapeutic target. The binding of uPA to uPAR triggers a conformational change in the receptor, leading to the activation of several downstream signaling pathways, including the MAPK/ERK, PI3K/AKT, and JAK/STAT pathways, which regulate cell proliferation, survival, and motility.

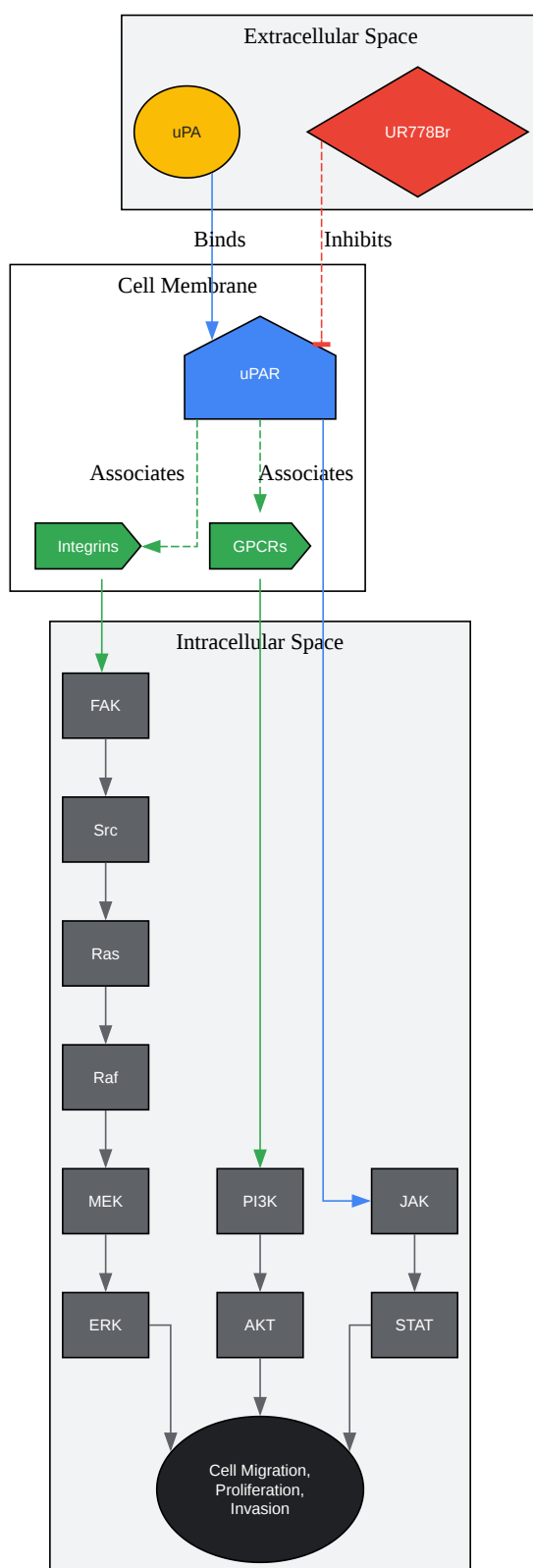
UR778Br is a novel, potent, and selective small molecule inhibitor of the uPA-uPAR interaction. By disrupting this critical protein-protein interaction, **UR778Br** is being investigated as a potential therapeutic agent for diseases characterized by excessive cell migration and invasion. These application notes provide detailed protocols for high-throughput screening (HTS) assays

to identify and characterize inhibitors of the uPA-uPAR interaction, using **UR778Br** as a reference compound.

Mechanism of Action of UR778Br

UR778Br is a competitive inhibitor of the uPA-uPAR interaction. It binds to a specific pocket on the uPAR protein, preventing the binding of uPA. This blockade of the uPA-uPAR interaction inhibits the subsequent activation of downstream signaling pathways, thereby reducing cell migration and invasion. The proposed mechanism of action makes **UR778Br** a valuable tool for studying the biological roles of the uPA/uPAR system and a promising lead compound for drug development.

Signaling Pathway Diagram



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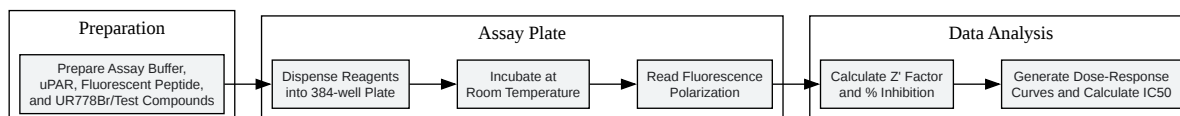
Caption: uPAR Signaling Pathway and Inhibition by **UR778Br**.

Experimental Protocols

Primary High-Throughput Screening: Fluorescence Polarization (FP) Assay

This assay is designed to identify compounds that disrupt the interaction between uPAR and a fluorescently labeled peptide derived from the receptor-binding domain of uPA.

Experimental Workflow Diagram



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Caption: Fluorescence Polarization Assay Workflow.

Materials and Reagents:

- Assay Buffer: Phosphate-Buffered Saline (PBS), pH 7.4, with 0.01% Tween-20 and 0.1% Bovine Serum Albumin (BSA).
- Recombinant Human uPAR: Purified, soluble extracellular domain.
- Fluorescently Labeled uPA Peptide: A peptide derived from the uPA receptor-binding domain, labeled with a fluorescent dye (e.g., FITC).
- **UR778Br**: Reference inhibitor.
- Test Compounds: Library of small molecules.
- Assay Plates: Black, low-volume 384-well microplates.
- Plate Reader: Capable of measuring fluorescence polarization.

Protocol:

- **Compound Preparation:** Prepare a serial dilution of **UR778Br** and test compounds in DMSO. Further dilute in Assay Buffer to the final desired concentrations. The final DMSO concentration in the assay should not exceed 1%.
- **Reagent Preparation:**
 - Prepare a 2X solution of recombinant human uPAR in Assay Buffer.
 - Prepare a 2X solution of the fluorescently labeled uPA peptide in Assay Buffer.
- **Assay Procedure:**
 - Add 5 µL of the diluted **UR778Br** or test compounds to the wells of the 384-well plate. For controls, add 5 µL of Assay Buffer with DMSO (negative control) or a known potent inhibitor (positive control).
 - Add 10 µL of the 2X uPAR solution to all wells.
 - Add 5 µL of the 2X fluorescently labeled uPA peptide solution to all wells.
 - The final volume in each well should be 20 µL.
- **Incubation:** Incubate the plate at room temperature for 60 minutes, protected from light.
- **Measurement:** Measure the fluorescence polarization on a compatible plate reader.

Data Analysis:

- **Z'-Factor Calculation:** The quality of the assay is determined by calculating the Z'-factor using the signals from the positive and negative controls. A Z'-factor between 0.5 and 1.0 indicates a robust and reliable assay.
- **Percentage Inhibition:** Calculate the percentage inhibition for each compound concentration using the following formula: $\% \text{ Inhibition} = 100 * (1 - (\text{Sample_mP} - \text{Average_Positive_Control_mP}) / (\text{Average_Negative_Control_mP} - \text{Average_Positive_Control_mP}))$

- **IC50 Determination:** Plot the percentage inhibition against the logarithm of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Quantitative Data Summary: FP Assay

Parameter	Value
UR778Br IC50	18.5 µM
Assay Window (mP)	150
Z'-Factor	0.78
Positive Control	UR778Br (100 µM)
Negative Control	DMSO (1%)

Z'-Factor Calculation Example

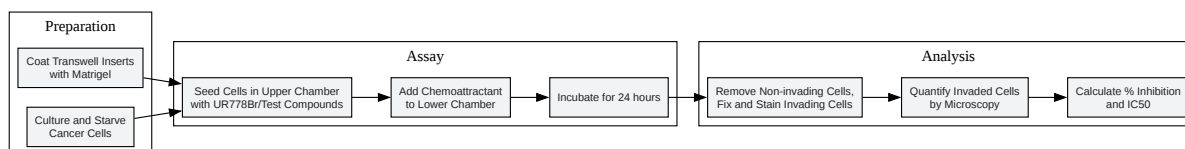
Control	Mean Signal (mP)	Standard Deviation (mP)
Positive Control (n=16)	50	5
Negative Control (n=16)	200	10

$$Z' = 1 - (3 * (SD_{pos} + SD_{neg})) / |Mean_{neg} - Mean_{pos}|$$
$$Z' = 1 - (3 * (5 + 10)) / |200 - 50|$$
$$Z' = 1 - 45 / 150 = 0.70$$

Secondary Confirmatory Assay: Cell-Based Invasion Assay

This assay confirms the inhibitory activity of compounds identified in the primary screen in a more physiologically relevant context. The Boyden chamber assay is used to assess the ability of cancer cells to invade through a basement membrane matrix.

Experimental Workflow Diagram



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Caption: Cell-Based Invasion Assay Workflow.

Materials and Reagents:

- Cancer Cell Line: A highly invasive cancer cell line that expresses uPAR (e.g., MDA-MB-231).
- Cell Culture Medium: Appropriate medium for the chosen cell line.
- Fetal Bovine Serum (FBS): For use as a chemoattractant.
- Matrigel Basement Membrane Matrix: To coat the transwell inserts.
- Boyden Chambers: Transwell inserts with 8 µm pore size.
- **UR778Br** and Test Compounds.
- Calcein-AM: For fluorescent labeling of cells.
- Fluorescence Plate Reader.

Protocol:

- Cell Preparation: Culture the cancer cells to ~80% confluency. The day before the assay, starve the cells in serum-free medium for 24 hours.

- Chamber Preparation: Thaw Matrigel on ice and dilute with cold, serum-free medium. Coat the top of the transwell inserts with the diluted Matrigel and allow it to solidify at 37°C.
- Assay Setup:
 - Harvest and resuspend the starved cells in serum-free medium.
 - In the lower chamber of the Boyden apparatus, add medium containing 10% FBS as a chemoattractant.
 - In the upper chamber, add the cell suspension along with various concentrations of **UR778Br** or test compounds.
- Incubation: Incubate the plate at 37°C in a CO2 incubator for 24 hours.
- Quantification:
 - After incubation, carefully remove the non-invading cells from the top of the transwell insert with a cotton swab.
 - Fix the invading cells on the bottom of the membrane with methanol and stain with a fluorescent dye like Calcein-AM.
 - Quantify the number of invaded cells by measuring the fluorescence on a plate reader or by counting the cells under a microscope.

Data Analysis:

- Percentage Inhibition: Calculate the percentage inhibition of cell invasion for each compound concentration relative to the DMSO control.
- IC50 Determination: Plot the percentage inhibition against the logarithm of the compound concentration and determine the IC50 value.

Quantitative Data Summary: Cell-Based Invasion Assay

Parameter	Value
UR778Br IC50	25.2 μ M
Cell Line	MDA-MB-231
Chemoattractant	10% FBS
Incubation Time	24 hours

Conclusion

The described high-throughput screening assays provide a robust platform for the identification and characterization of inhibitors of the uPA-uPAR interaction. The fluorescence polarization assay is a rapid and sensitive primary screen, while the cell-based invasion assay serves as a physiologically relevant secondary screen. **UR778Br** can be used as a reference compound to validate these assays and to benchmark the potency of newly identified inhibitors. These protocols and the accompanying data will be a valuable resource for researchers in the field of drug discovery targeting the uPA/uPAR system.

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